

fragment-based screening protocols using tetrahydroindazole libraries

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Compound of Interest

Compound Name: 3-ethynyl-2-methyl-4,5,6,7-tetrahydro-2H-indazole

CAS No.: 2094471-58-4

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Application Note: Fragment-Based Screening (FBS) Protocols Using Tetrahydroindazole (THI) Libraries

Abstract

This application note details a rigorous workflow for deploying 4,5,6,7-tetrahydroindazole (THI) fragment libraries in drug discovery campaigns. Unlike their fully aromatic indazole counterparts, THIs offer unique stereochemical vectors and improved solubility profiles, making them privileged scaffolds for targeting kinases (ATP-pocket), HSP90, and GPCRs (e.g., Sigma receptors). This guide synthesizes library design principles, Surface Plasmon Resonance (SPR) screening protocols, and orthogonal NMR validation into a self-validating experimental system.

The Case for Tetrahydroindazoles (THIs) in FBDD

In Fragment-Based Drug Discovery (FBDD), the "Rule of Three" (Ro3) is the standard filter, but structural diversity is the driver of success. THIs represent a strategic deviation from "flatland" chemistry.

- **3D Character:** The saturated cyclohexene ring (C4–C7) introduces out-of-plane geometry, allowing the fragment to probe sub-pockets inaccessible to planar aromatic rings.
- **Vector Accessibility:** THIs provide three distinct vectors for fragment growth:
 - **N1/N2 Position:** Ideal for solubilizing groups or reaching solvent-exposed regions.
 - **C3 Position:** A primary vector for engaging deep hydrophobic pockets (e.g., the "gatekeeper" region in kinases).
 - **C4–C7 Ring:** Allows for the introduction of stereocenters and polar handles to tune physicochemical properties (logP/logD).
- **Tautomeric Control:** Unlike indazoles, N-substitution on THIs locks the tautomeric state, reducing entropic penalties upon binding.

Phase I: Library Design & Synthesis Strategy

A high-quality THI library must be synthetically accessible to allow for rapid "hit expansion." The following protocol outlines the generation of a core THI library.

Synthesis Protocol: The Modified Knorr Condensation

The most robust route to 4,5,6,7-tetrahydroindazoles involves the condensation of hydrazines with cyclic

-keto esters or 1,3-dicarbonyls.

Step-by-Step Synthesis:

- **Reagents:** Combine 2-acylcyclohexanone derivatives (1.0 eq) with substituted hydrazines (1.1 eq) in Ethanol (EtOH).
- **Catalysis:** Add catalytic acetic acid (AcOH) or HCl (10 mol%).
- **Reaction:** Reflux for 2–4 hours.
- **Purification:** Upon cooling, many THIs precipitate. If not, remove solvent in vacuo and purify via flash chromatography (Hexane/EtOAc).

- **Regioselectivity Check:** Use NOESY NMR to confirm N1 vs. N2 substitution if using unsymmetrical hydrazines.

Design Table: Vector Planning

Vector	Chemical Handle	Function in FBDD
N1	Aryl, Alkyl, Sulfonyl	Anchor: Often binds to the hinge region (kinases) or hydrophobic pockets.
C3	Amine, Carboxyl, Aryl	Growth: Primary site for "linking" or "growing" to increase affinity.
C5/C6	Ketone, Hydroxyl, Gem-dimethyl	Shape: Introduces chirality and metabolic stability (blocks oxidation).

Phase II: Primary Screening Protocol (SPR)

Surface Plasmon Resonance (SPR) is the "workhorse" for THI screening due to its sensitivity to low-molecular-weight (LMW) binders.

Critical Constraint: THI fragments are often hydrophobic. Strict DMSO calibration is required to prevent false positives caused by bulk refractive index (RI) mismatches.

Experimental Workflow (Biacore/Sierra Systems)

1. Sensor Chip Preparation:

- **Target:** Covalently immobilize the protein (e.g., Kinase domain, HSP90) on a CM5 chip (carboxymethyl dextran) via amine coupling.
- **Density:** Aim for high immobilization levels (3,000–5,000 RU) to detect small signals from <200 Da fragments.
 - **Calculation:**

- Reference Channel: Immobilize a non-binding mutant or BSA to subtract non-specific binding (NSB).

2. The "Clean Screen" (Pre-Screening): Before the actual screen, inject all library members at 50 μ M to identify "sticky" compounds.

- Criteria: Any compound showing >50%
or slow dissociation (
) is flagged as a potential aggregator and removed.

3. Primary Screen Parameters:

Parameter	Setting	Rationale
Buffer	PBS-P + 2-5% DMSO	Matches compound storage solvent; prevents precipitation.
Flow Rate	30 μ L/min	Minimizes mass transport limitations.
Contact Time	30–60 seconds	Sufficient for fast-on/fast-off kinetics typical of fragments.
Dissociation	15–30 seconds	Long enough to return to baseline.
Wash	50% DMSO	Eliminates carryover between cycles.

4. Solvent Correction (The Self-Validating Step): You must run a DMSO calibration curve (4.5% to 5.5% if working at 5%) at the start and end of the plate.

- Validation: If the solvent correction curve drifts >5 RU, the data is invalid.

Phase III: Orthogonal Validation (STD-NMR)

Hits from SPR must be validated to rule out optical artifacts. Saturation Transfer Difference (STD) NMR is the gold standard for confirming binding in solution.

Protocol:

- Sample Prep:
 - Protein: 5–10 μ M.
 - Ligand (THI Hit): 500–1000 μ M (1:100 ratio).
 - Buffer: Deuterated buffer (or phosphate buffer), pH 7.4.
- Pulse Sequence:
 - On-Resonance: Irradiate protein methyls (e.g., 0.5 ppm) or aromatics (7 ppm). Ensure no ligand signals overlap here.
 - Off-Resonance: Irradiate at -30 ppm (control).
- Data Analysis:
 - Subtract On-Resonance from Off-Resonance spectra.
 - Positive Result: Ligand signals appearing in the difference spectrum indicate magnetization transfer (binding).
 - Epitope Mapping: The protons with the strongest STD effect are in closest contact with the protein surface, guiding synthetic evolution.

Visualizing the Workflow

The following diagram illustrates the integrated workflow from library generation to hit evolution.



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Figure 1: Integrated Fragment-Based Screening Workflow for Tetrahydroindazole Libraries.

Phase IV: Hit-to-Lead Evolution Strategy

Once a THI hit is validated, the goal is to improve affinity (from mM to μM /nM).

Strategy 1: The "Grow" Approach (C3 Vector)

- Concept: Use the C3 position to extend into adjacent pockets.
- Chemistry: If the hit has a C3-ester, hydrolyze to acid and couple amines. If C3-H, perform Vilsmeier-Haack formylation followed by reductive amination.
- Example: In ITK inhibitors, extending the C3 position allows interaction with the specificity pocket.

Strategy 2: The "Merge" Approach

- Concept: If a THI fragment binds to the ATP site and a second fragment binds to the allosteric site, link them.
- Chemistry: Use variable-length alkyl or PEG linkers attached at N1 or C3 to join fragments.

Strategy 3: Stereochemical Exploration (C4-C7)

- Concept: Introduce chirality on the cyclohexene ring to match the curvature of the protein pocket.
- Action: Synthesize enantiopure versions of the hit. Often, one enantiomer contributes 100x more potency (eotaxin/CCR3 antagonists are classic examples).

References

- Erlanson, D. A., et al. (2016). "Fragment-based drug discovery: journal of medicinal chemistry." Journal of Medicinal Chemistry. [Link](#)

- Murray, C. W., & Rees, D. C. (2009). "The rise of fragment-based drug discovery." [1][2][3][4] Nature Chemistry. [Link](#)
- Warr, S. (2021). "Screening and analysis of fragments using Biacore systems." Cytiva Application Guide. [Link](#)
- Mayer, M., & Meyer, B. (1999). "Characterization of ligand binding by saturation transfer difference NMR spectroscopy." Angewandte Chemie International Edition. [Link](#)
- Han, C., et al. (2014). "Property- and structure-guided discovery of a tetrahydroindazole series of interleukin-2 inducible T-cell kinase inhibitors." Journal of Medicinal Chemistry. [Link](#)
- Schiltz, G., et al. (2019). [5] "Discovery of a novel class of potent and selective tetrahydroindazole-based sigma-1 receptor ligands." Bioorganic & Medicinal Chemistry. [Link](#)

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Sources

- 1. Prestwick Drug-Fragment Library - Prestwick Chemical Libraries [prestwickchemical.com]
- 2. Fragment-Based Drug Discovery - Drug Discovery Chemistry [drugdiscoverychemistry.com]
- 3. Leveraging fragment-based drug discovery to advance 3D scaffolds into potent ligands: application to the histamine H1 receptor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. chemistryworld.com [chemistryworld.com]
- 5. Discovery of a novel class of potent and selective tetrahydroindazole-based sigma-1 receptor ligands - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
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